

Essential Safety and Operational Guide for 5-Methyl-2-hepten-4-one

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Compound of Interest

Compound Name: 5-Methyl-2-hepten-4-one

Cat. No.: B1233884

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical plans for handling **5-Methyl-2-hepten-4-one**, ensuring the safety of laboratory personnel and compliance with standard safety procedures.

I. Chemical Safety and Hazard Information

5-Methyl-2-hepten-4-one is a flammable liquid and vapor that can cause skin irritation and may lead to an allergic skin reaction.^{[1][2]} It is harmful if swallowed.^[1] Adherence to the following safety protocols is critical to minimize risks.

Quantitative Data Summary:

Property	Value
Molecular Formula	C ₈ H ₁₄ O[2][3][4][5]
Molecular Weight	126.20 g/mol [2][4]
Appearance	Clear, colorless to light yellow liquid[3][6]
Boiling Point	167 - 170 °C[1][3][6]
Flash Point	52.22 °C - 61 °C (closed cup)[6]
Density	0.845 - 0.852 g/mL at 25 °C[6][7]
Solubility	Slightly soluble in water; soluble in oils and miscible in alcohol[6][8]

II. Personal Protective Equipment (PPE)

Proper PPE is the first line of defense against chemical exposure. The following equipment must be worn at all times when handling **5-Methyl-2-hepten-4-one**.

A. Hand Protection:

- Gloves: Use chemically impermeable gloves resistant to ketones.[1] Materials such as Butyl rubber, Polyvinyl alcohol (PVA), or specialized ketone-resistant gauntlets are recommended. [9][10][11][12][13] Always inspect gloves for signs of degradation or puncture before use.

B. Eye and Face Protection:

- Safety Glasses/Goggles: Wear safety glasses with side shields or chemical splash goggles to protect against splashes.[14]
- Face Shield: In situations with a higher risk of splashing, a face shield should be worn in addition to safety glasses or goggles.

C. Body Protection:

- Laboratory Coat: A flame-resistant lab coat is mandatory to protect against splashes and potential fires.

- Closed-toe Shoes: Footwear that fully covers the feet is required.

D. Respiratory Protection:

- Ventilation: All work with **5-Methyl-2-hepten-4-one** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[1\]](#)[\[6\]](#)
- Respirator: If ventilation is inadequate or in the event of a large spill, a NIOSH-approved respirator with an organic vapor cartridge is necessary.

III. Operational Plan: Handling and Storage

A. Handling Protocol:

- Preparation: Before handling, ensure that a safety shower and eyewash station are readily accessible.[\[6\]](#) Have a chemical spill kit appropriate for flammable liquids nearby.
- Grounding: To prevent static discharge, which can ignite flammable vapors, ground and bond containers and receiving equipment during transfer.[\[1\]](#)
- Tools: Use non-sparking tools to avoid ignition sources.[\[1\]](#)
- Avoidance: Avoid contact with skin and eyes, and prevent the inhalation of vapor or mist.[\[1\]](#)
[\[6\]](#) Do not eat, drink, or smoke in the handling area.[\[1\]](#)
- Heating: Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources.[\[1\]](#)[\[6\]](#)

B. Storage Protocol:

- Container: Store in a tightly closed, original container.[\[1\]](#)[\[6\]](#)[\[15\]](#)
- Location: Keep in a cool, dry, and well-ventilated place away from direct sunlight.[\[1\]](#)[\[6\]](#)[\[8\]](#)
- Incompatibilities: Store separately from strong oxidizing agents, strong bases, and metals.[\[6\]](#)
- Labeling: Ensure all containers are clearly and accurately labeled with the chemical name and associated hazards.

IV. Disposal Plan

A. Waste Collection:

- Container: Collect waste **5-Methyl-2-hepten-4-one** and any contaminated materials (e.g., paper towels, gloves) in a dedicated, properly labeled, and sealed waste container.
- Segregation: Do not mix with incompatible waste streams.

B. Disposal Procedure:

- Regulations: All chemical waste must be disposed of in accordance with local, state, and federal regulations.
- Professional Disposal: Arrange for disposal by a licensed professional waste disposal service.^[1] Incineration in a qualified facility with flue gas scrubbing is a possible disposal method.^[6]
- Contaminated Packaging: Empty containers should be triple-rinsed (or equivalent) before recycling or reconditioning. Alternatively, puncture the packaging to render it unusable and dispose of it in a sanitary landfill, if permitted.^[1]

V. Emergency Procedures

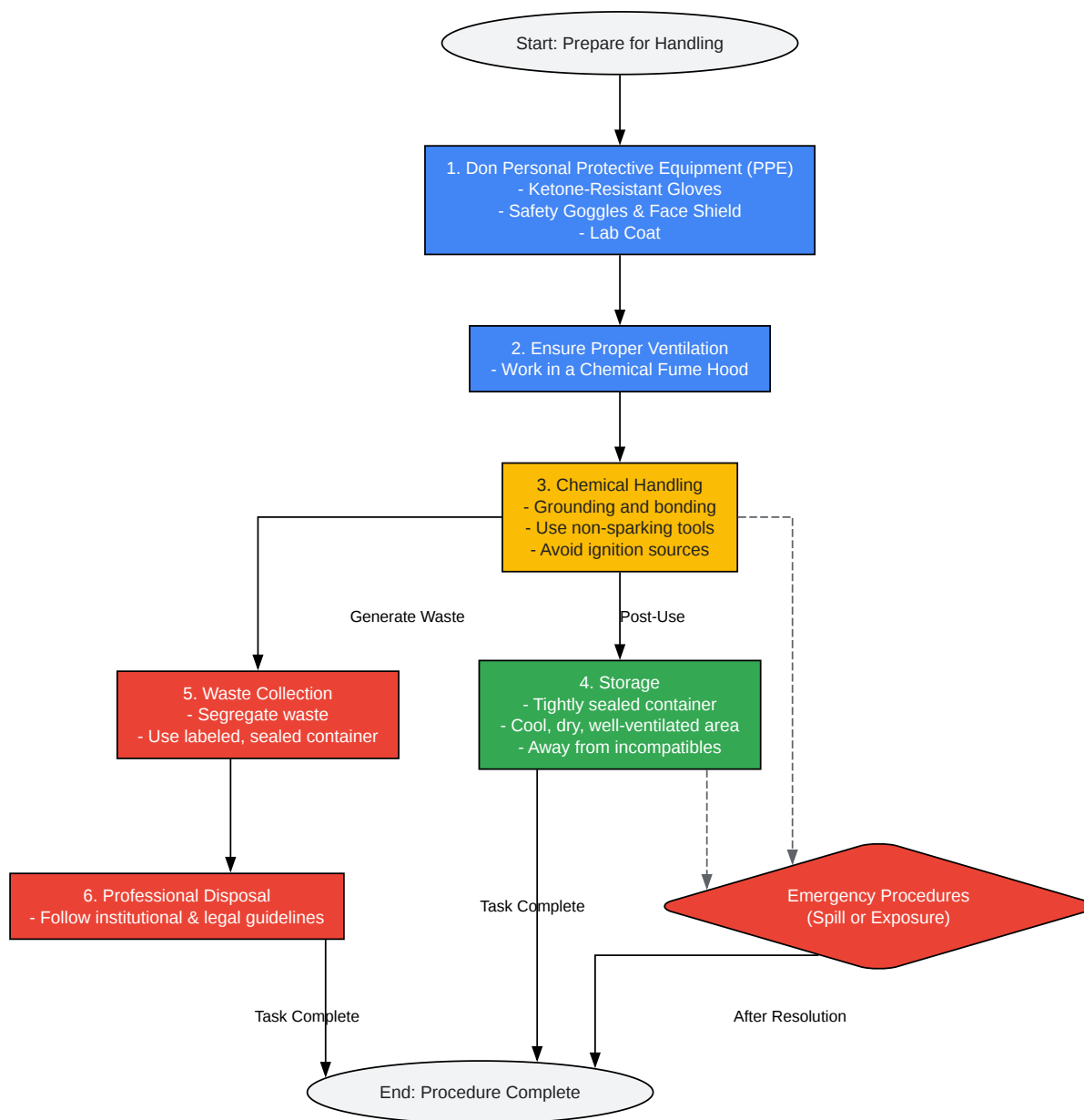
A. Spills:

- Evacuate: Immediately evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Contain: For small spills, absorb the chemical with an inert material (e.g., sand, vermiculite) and place it in a suitable container for disposal.^[16]
- Large Spills: For large spills, contact your institution's environmental health and safety (EHS) department immediately.

B. First Aid:

- Skin Contact: Immediately remove contaminated clothing and wash the affected area with soap and plenty of water for at least 15 minutes.[\[1\]](#) Seek medical attention if irritation develops or persists.[\[1\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[1\]](#) Seek immediate medical attention.
- Inhalation: Move the person to fresh air.[\[1\]](#) If breathing is difficult, provide oxygen. If the person is not breathing, begin artificial respiration. Seek immediate medical attention.[\[1\]](#)
- Ingestion: Do NOT induce vomiting.[\[1\]](#) Rinse the mouth with water and seek immediate medical attention.[\[1\]](#)

Workflow for Handling 5-Methyl-2-hepten-4-one



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Caption: Workflow for the safe handling, storage, and disposal of **5-Methyl-2-hepten-4-one**.

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References

- 1. chemicalbook.com [chemicalbook.com]
- 2. 5-Methyl-2-hepten-4-one | C₈H₁₄O | CID 5362588 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chemimpex.com [chemimpex.com]
- 4. scbt.com [scbt.com]
- 5. GSRS [precision.fda.gov]
- 6. static1.squarespace.com [static1.squarespace.com]
- 7. 5-METHYL-2-HEPTEN-4-ONE | 81925-81-7 [chemicalbook.com]
- 8. filbert heptenone, 81925-81-7 [thegoodscentscompany.com]
- 9. Ketodex - Ketone Resistant Chemical Gauntlet - PPE - Personal Protection Equipment - Hand Protection - G/KETODEX/11 [shop497.pulsestore.co.uk]
- 10. polycohealthline.com [polycohealthline.com]
- 11. glovesnstuff.com [glovesnstuff.com]
- 12. Ketochem® 33cm Lightweight Ketone Resistant Glove - Magus International [magusintl.com]
- 13. ehs.utk.edu [ehs.utk.edu]
- 14. benchchem.com [benchchem.com]
- 15. 5-METHYL-2-HEPTEN-4-ONE [ventos.com]
- 16. fishersci.com [fishersci.com]
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